

diethyl fluoromalonate CAS number and structure

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Compound of Interest

Compound Name: Diethyl fluoromalonate

Cat. No.: B1293803

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An In-depth Technical Guide to **Diethyl Fluoromalonate**

Introduction

Diethyl fluoromalonate is a versatile organofluorine compound widely utilized as a key building block in organic synthesis and pharmaceutical development.^{[1][2]} Its significance lies in the strategic introduction of a fluorine atom into molecular structures, a modification known to enhance critical properties such as metabolic stability, bioavailability, and binding affinity of drug candidates.^{[2][3]} This guide provides a comprehensive overview of **diethyl fluoromalonate**, including its chemical identity, physical properties, spectroscopic data, synthesis protocols, and key applications for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

The fundamental identification details for **diethyl fluoromalonate** are summarized below. It is a derivative of malonic acid where one of the alpha-hydrogens is substituted with a fluorine atom.^[1]

Chemical Structure: FCH(COOC2H5)2^[4]

Identifier	Value
CAS Number	685-88-1[1][5][6][7][8]
IUPAC Name	diethyl 2-fluoropropanedioate[9]
Molecular Formula	C ₇ H ₁₁ FO ₄ [1][5][6][7][9]
Molecular Weight	178.16 g/mol [5][6][7]
Synonyms	Diethyl 2-fluoromalonate, Fluoromalonic acid diethyl ester[5][6][9]
InChI Key	GOWQBFVDZPZZFA-UHFFFAOYSA-N[6][9]
SMILES	CCOC(=O)C(F)C(=O)OCC[6][9]

Physicochemical and Spectroscopic Data

The physical and spectroscopic properties of **diethyl fluoromalonate** are critical for its handling, characterization, and use in synthetic procedures. It is typically a clear, colorless to pale yellow liquid.[1][6]

Table 2.1: Physical Properties

Property	Value
Form	Liquid[4][6]
Boiling Point	121-122 °C at 30 mmHg[4][6]
Density	1.129 g/mL at 25 °C[4][6]
Refractive Index (n _{20/D})	1.407[5][6]
Flash Point	62 °C (144 °F)[4][6]
pKa	10.40 ± 0.46 (Predicted)[1][6]
Solubility	Insoluble in water; soluble in organic solvents[1][10]
Storage Temperature	2-8°C, under inert gas[1][2][6]

Table 2.2: Spectroscopic Data

Spectrum Type	Data
¹ H-NMR	(400 MHz, CDCl ₃) δ 1.34 (t, J=7 Hz, 6H, CH ₃), 4.33 (q, J=7 Hz, 4H, CH ₂), 5.28 (d, J=48.5 Hz, 1H, CHF)[5]
¹³ C-NMR	(100 MHz, CDCl ₃) δ 13.9, 62.6, 85.2 (d, J=195 Hz), 163.9 (d, J=24 Hz)[5]
¹⁹ F-NMR	(376 MHz, CDCl ₃) δ -195.17 (d, J=48.5 Hz)[5]

Safety and Hazard Information

Diethyl fluoromalonate is classified as a corrosive substance that causes severe skin burns and eye damage.[9][11] Appropriate personal protective equipment (PPE), including gloves, goggles, and a face shield, should be used when handling this chemical.[4]

Table 3.1: GHS Hazard Information

Identifier	Code & Description
Pictogram	GHS05 (Corrosion)[4][6]
Signal Word	Danger[4][6][12]
Hazard Statements	H314: Causes severe skin burns and eye damage[4][6][9]
Precautionary Statements	P280, P303+P361+P353, P304+P340+P310, P305+P351+P338, P363, P405[4][6]
Hazard Class	8[6][13]
Packing Group	III[6][13]

Experimental Protocols: Synthesis of Diethyl Fluoromalonate

The synthesis of **diethyl fluoromalonate** can be achieved through several routes. The most common methods include direct fluorination of diethyl malonate or halogen exchange from diethyl chloromalonate.^[3]

Protocol 1: Direct Fluorination of Diethyl Malonate

This protocol describes the fluorination of a malonic ester using iodosylbenzene (PhIO) and triethylamine pentahydrogen fluoride salt (Et₃N·5HF).^{[5][14]}

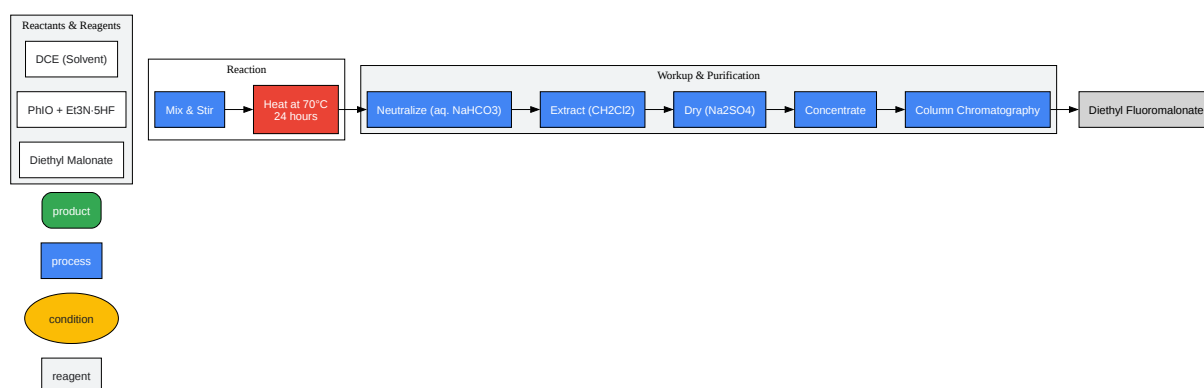
Reagents and Materials:

- Iodosylbenzene (PhIO)
- Triethylamine pentahydrogen fluoride salt (Et₃N·5HF)
- Diethyl malonate
- 1,2-dichloroethane (DCE)
- Aqueous sodium bicarbonate (NaHCO₃)
- Dichloromethane (CH₂Cl₂)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Teflon test tube with septum cap
- Stirring bar
- Silica gel for column chromatography

Procedure:

- To a Teflon test tube, add iodosylbenzene (550 mg, 2.5 mmol), triethylamine pentahydrogen fluoride salt (800 mg, 4.0 mmol), and 1,2-dichloroethane (1 mL).^{[5][14]}
- Stir the mixture at room temperature for 15 minutes.^{[5][14]}

- Add diethyl malonate (1 mmol) and an additional 1 mL of 1,2-dichloroethane to the mixture.
[5][14]
- Seal the test tube with a septum cap and heat the reaction mixture at 70°C for 24 hours with continuous stirring.[5][14]
- After the reaction is complete, cool the mixture to room temperature and neutralize it with aqueous sodium bicarbonate.[5][14]
- Extract the product with dichloromethane (3 x 10 mL).[5][14]
- Combine the organic layers, wash with brine (20 mL), and dry over anhydrous sodium sulfate.[5][14]
- Concentrate the solution under reduced pressure to obtain the crude product.[5][14]
- Purify the crude product by silica gel column chromatography to yield pure **diethyl fluoromalonate**. [5][14]



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Caption: Workflow for the direct fluorination of diethyl malonate.

Protocol 2: Halogen Exchange from Diethyl Chloromalonate

This method involves a halogen exchange reaction, where the chlorine atom in diethyl chloromalonate is replaced by fluorine using a fluoride source.[3][15]

Reagents and Materials:

- Diethyl chloromalonate
- 1,5-Diazabicyclo[4.3.0]non-5-ene (DBN)
- Hydrogen fluoride (HF)
- Anhydrous sodium sulfate
- Three-necked flask
- Stirring apparatus

Procedure:

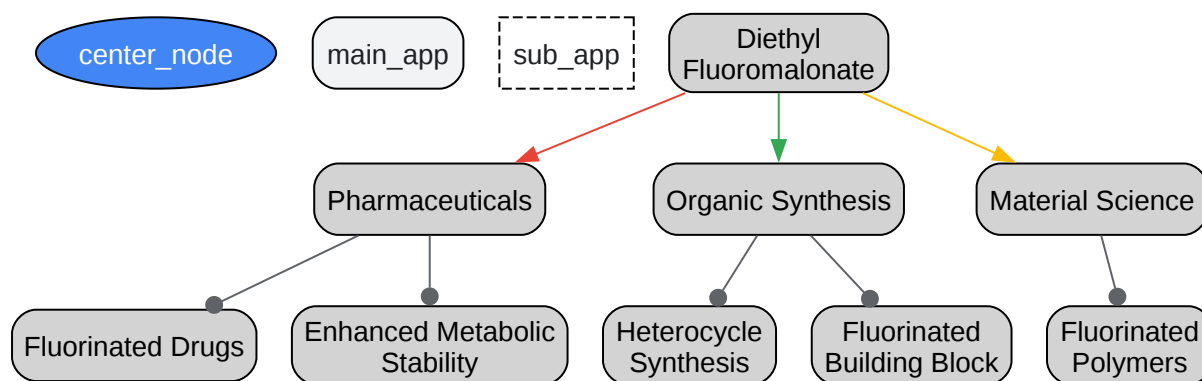
- In a 100 mL three-necked flask, add 24.8g (0.2 mol) of 1,5-diazabicyclo[4.3.0]non-5-ene and 11.5g of hydrogen fluoride (HF).[\[15\]](#)
- Stir the mixture, then add 15.7g (0.1 mol) of diethyl chloromalonate.[\[15\]](#)
- Heat the reaction mixture to 80°C and maintain for 12 hours.[\[15\]](#)
- Upon completion, perform hydrolysis and extract the product.[\[15\]](#)
- Dry the organic layer over anhydrous sodium sulfate.[\[15\]](#)
- Remove the solvent under reduced pressure to obtain the final product.[\[15\]](#) A yield of 83% has been reported for this method.[\[15\]](#)

Applications in Research and Drug Development

Diethyl fluoromalonate is a valuable reagent primarily due to its role as a precursor to fluorinated molecules.[\[2\]](#) Its applications span various areas of chemical and pharmaceutical research.

Key Application Areas:

- **Pharmaceutical Synthesis:** It is a crucial intermediate for synthesizing fluorinated drugs.[1][2][7] The presence of fluorine can significantly alter a drug's pharmacokinetic and pharmacodynamic profile. It has been used in the synthesis of novel antibacterial agents, such as 5-fluoropyrimidine derivatives.[3][16]
- **Organic Synthesis Building Block:** It serves as a versatile building block for introducing the FCH(COOEt) moiety into various organic molecules.[1][2] It can undergo reactions like Michael additions and is used in the synthesis of heterocyclic compounds.[3][16]
- **Agrochemicals:** Similar to pharmaceuticals, the introduction of fluorine can enhance the efficacy and stability of agrochemicals. **Diethyl fluoromalonate** is a key intermediate in this field.[2]
- **Material Science:** It is used in the production of fluorinated polymers and advanced materials, which can exhibit unique properties like enhanced thermal stability and chemical resistance.[2]



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Caption: Key application areas of **diethyl fluoromalonate**.

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References

- 1. guidechem.com [guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Diethyl fluoromalonate 97 685-88-1 [sigmaaldrich.com]
- 5. chemwhat.com [chemwhat.com]
- 6. Diethyl fluoromalonate | 685-88-1 [chemicalbook.com]
- 7. Diethyl Fluoromalonate | 685-88-1 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 8. Diethyl fluoromalonate [webbook.nist.gov]
- 9. Diethyl fluoromalonate | C7H11FO4 | CID 12702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. bdmaee.net [bdmaee.net]
- 11. synquestlabs.com [synquestlabs.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. 685-88-1 CAS MSDS (Diethyl fluoromalonate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 14. Diethyl fluoromalonate synthesis - chemicalbook [chemicalbook.com]
- 15. CN102557937A - Preparation method for diethyl fluoromalonate - Google Patents [patents.google.com]
- 16. guidechem.com [guidechem.com]
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